

Benzyl Cyanoacetate: A Comprehensive Technical Guide to Safety and Handling for Researchers

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Compound of Interest

Compound Name: *Benzyl cyanoacetate*

Cat. No.: *B083049*

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For researchers, scientists, and drug development professionals, a thorough understanding of the chemical properties and safety protocols for reagents is paramount. This technical guide provides an in-depth overview of **benzyl cyanoacetate**, a versatile building block in organic synthesis, with a focus on its safety data, handling precautions, and relevant experimental applications.

Chemical and Physical Properties

Benzyl cyanoacetate is a combustible liquid that is harmful if swallowed.[1][2] It is crucial to handle this compound with appropriate personal protective equipment and in a well-ventilated area.[1] Below is a summary of its key physical and chemical properties.

Property	Value	Source
CAS Number	14447-18-8	
Molecular Formula	C ₁₀ H ₉ NO ₂	[2]
Molecular Weight	175.18 g/mol	[2]
Appearance	Colorless to pale yellow liquid	
Boiling Point	115-125 °C at 0.3 mmHg	[3]
Density	1.144 g/mL at 25 °C	[3]
Refractive Index	n _{20/D} 1.520	[3]
Flash Point	>110 °C (>230 °F) - closed cup	
pKa	2.89 ± 0.10 (Predicted)	[2]
logP (octanol/water)	1.96	[4]

Safety and Hazard Information

Benzyl cyanoacetate is classified as acutely toxic if swallowed (Acute Tox. 4, H302). Ingestion can be harmful, and immediate medical attention should be sought if swallowed.[1] While specific data on skin and eye irritation for **benzyl cyanoacetate** is limited, related compounds like benzyl acetate can cause skin and serious eye irritation.[5] Therefore, it is prudent to handle **benzyl cyanoacetate** with care to avoid contact with skin and eyes.

GHS Hazard and Precautionary Statements

Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statement	H302: Harmful if swallowed.
Precautionary Statements	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.

Toxicological Data

Specific LD50 and LC50 data for **benzyl cyanoacetate** are not readily available in the searched literature. However, data for structurally related compounds can provide an indication of potential toxicity. For instance, the oral LD50 for the related compound benzyl cyanide in male rats is 2.6 mmol/kg.[3] It is important to note that the toxicological properties of **benzyl cyanoacetate** have not been fully investigated.[1]

Handling and Storage Precautions

Proper handling and storage are essential to ensure safety when working with **benzyl cyanoacetate**.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[1]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[1]
 - Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin contact.[1][4]
 - Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, use a NIOSH-approved respirator with an appropriate cartridge.[1]
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[1]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1] Keep away from incompatible materials such as strong oxidizing agents, reducing agents, acids, and bases.[4][5]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow these procedures:

- Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area thoroughly with soap and water.

- First Aid:
 - If Swallowed: Call a poison control center or doctor immediately. Rinse mouth. Do NOT induce vomiting.[[1](#)]
 - If on Skin: Remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.[[1](#)]
 - If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[[1](#)]
 - If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[[1](#)]

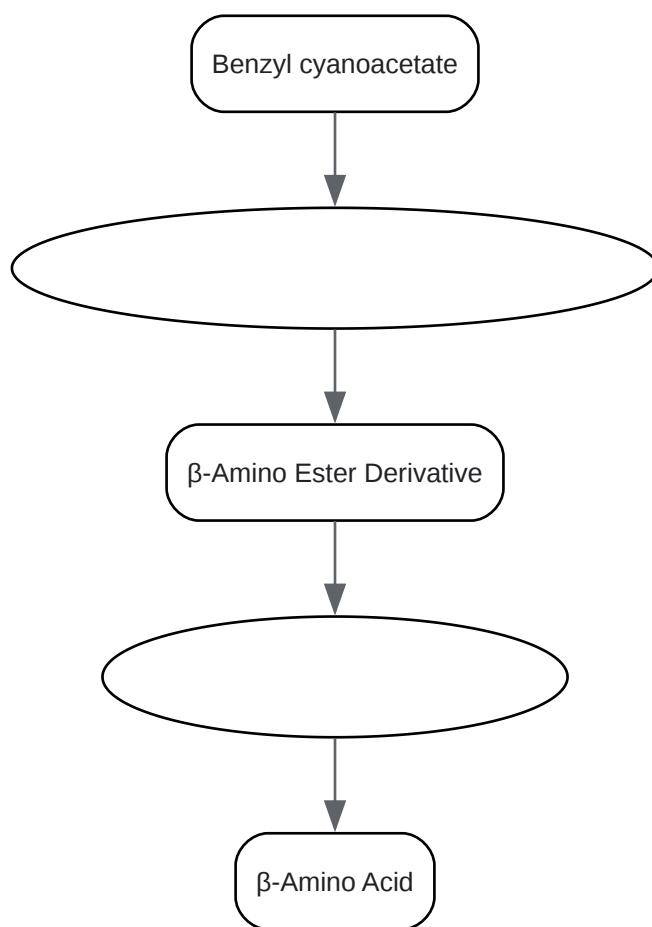
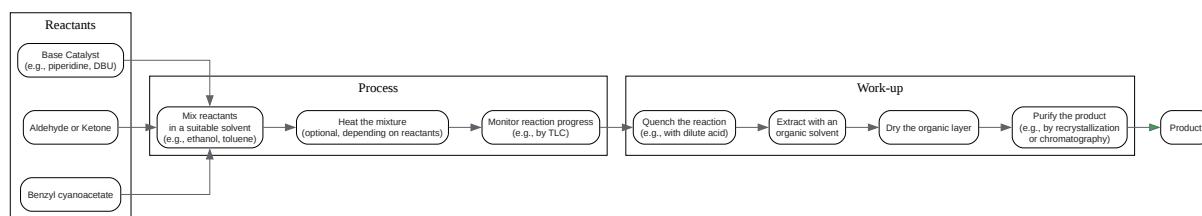
Experimental Protocols and Applications

Benzyl cyanoacetate is a valuable intermediate in organic synthesis, primarily used in reactions involving its active methylene group.

Knoevenagel Condensation

The Knoevenagel condensation is a nucleophilic addition of an active hydrogen compound to a carbonyl group, followed by dehydration. **Benzyl cyanoacetate** is an excellent substrate for this reaction.

Experimental Workflow: Knoevenagel Condensation



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